

Isotopic Composition of Naturally Occurring Thorium: A Technical Guide

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This technical guide provides a comprehensive overview of the isotopic composition of naturally occurring **thorium**. It details the various isotopes, their abundances, and decay characteristics. Furthermore, it outlines the key experimental methodologies employed for their determination and explores variations in isotopic composition across different geological and environmental settings.

Introduction to Thorium Isotopes

Thorium (Th), a naturally occurring radioactive element, is predominantly composed of its most stable isotope, **Thorium-232** (^{232}Th). For a considerable period, **thorium** was regarded as a monoisotopic element. However, the International Union of Pure and Applied Chemistry (IUPAC) has since reclassified it as binuclidic, acknowledging the significant presence of **Thorium-230** (^{230}Th) in specific environments like deep seawater.^[1] In addition to these two, several other **thorium** isotopes are found in trace amounts in nature, primarily as intermediate products in the decay chains of uranium and **thorium**.^{[1][2]}

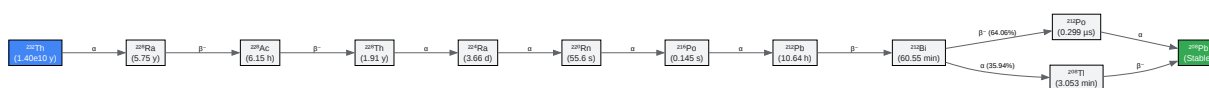
Isotopic Abundance and Decay Properties

The isotopic composition of naturally occurring **thorium** is dominated by ^{232}Th , which accounts for virtually all of the element's natural abundance. The other isotopes are present in significantly smaller quantities. The key properties of the most relevant naturally occurring **thorium** isotopes are summarized in the table below.

Isotope	Natural Abundance (Mole Fraction)	Half-Life ($t_{1/2}$)	Decay Mode	Daughter Isotope
^{232}Th	~99.98% [3]	1.40×10^{10} years [4] [5]	α	^{228}Ra
^{230}Th	~0.02% [5] [6]	7.54×10^4 years [4]	α	^{226}Ra
^{228}Th	Trace	1.9125 years [4] [5]	α	^{224}Ra
^{234}Th	Trace	24.11 days [2]	β^-	^{234}Pa
^{227}Th	Trace	18.693 days [2]	α	^{223}Ra
^{231}Th	Trace	25.52 hours [4] [5]	β^-	^{231}Pa

The Thorium-232 Decay Chain

The most abundant isotope, ^{232}Th , undergoes a series of alpha and beta decays, known as the **thorium** series, ultimately transforming into the stable lead isotope, Lead-208 (^{208}Pb).[\[2\]](#) This decay chain is a significant source of natural background radiation.



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Caption: The decay chain of **Thorium-232**, showing the sequential alpha and beta decays to stable Lead-208.

Experimental Protocols for Isotopic Analysis

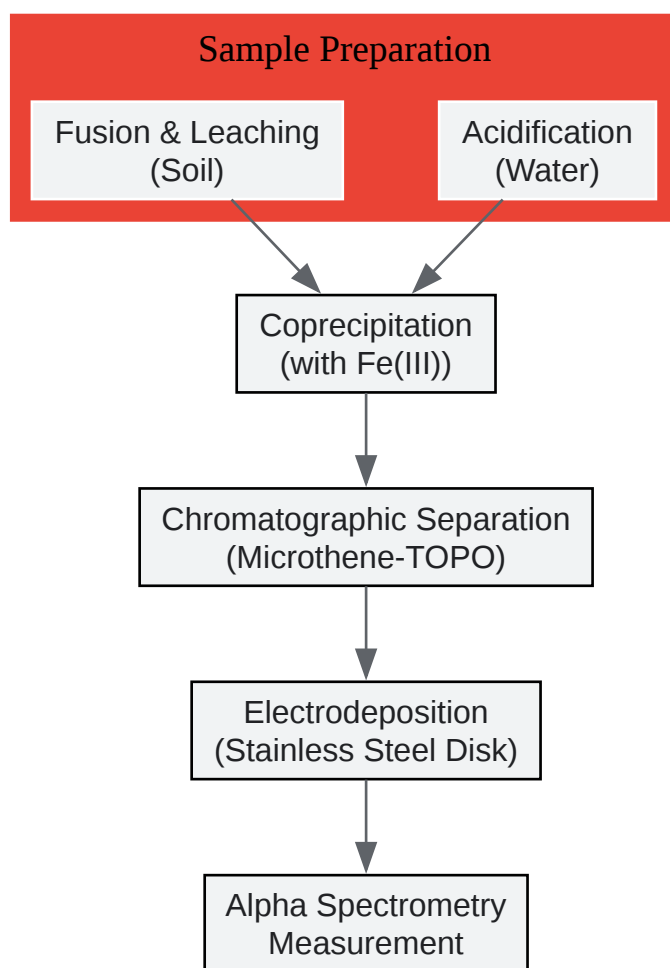
The determination of the isotopic composition of **thorium** requires sensitive and precise analytical techniques. The following are key experimental methodologies employed in this field.

Alpha Spectrometry

Alpha spectrometry is a widely used technique for the determination of **thorium** isotopes in various environmental and geological samples.^[2]

Methodology:

- **Sample Preparation:** Soil samples are typically fused with a mixture of sodium carbonate (Na_2CO_3) and sodium peroxide (Na_2O_2) at high temperatures (e.g., 600°C), followed by leaching with nitric acid (HNO_3) and hydrochloric acid (HCl). Water samples are acidified.^[2]
- **Coprecipitation:** **Thorium** is coprecipitated with iron (III) as hydroxides and/or carbonates at a pH of 9 using an ammonia solution. This step helps to concentrate the **thorium** and separate it from the bulk matrix.^[2]
- **Chromatographic Separation:** The **thorium** is further purified and separated from other alpha-emitting radionuclides, such as uranium, using a chromatographic column. A common stationary phase is Microthene-TOPO (tri-octyl-phosphine oxide).^[2]
- **Electrodeposition:** The purified **thorium** is then electrodeposited onto a stainless steel disk to create a thin, uniform source suitable for alpha spectrometry.^[2]
- **Alpha Measurement:** The disk is placed in an alpha spectrometer, and the characteristic alpha particle energies of the different **thorium** isotopes are measured to determine their respective activities.^[2]



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Caption: Workflow for the determination of **thorium** isotopes by alpha spectrometry.

Mass Spectrometry Techniques

Mass spectrometry offers higher precision and sensitivity compared to alpha spectrometry for isotopic ratio measurements.

TIMS is a highly precise method for determining **thorium** isotopic ratios.

Methodology:

- Chemical Separation: **Thorium** is chemically separated from the sample matrix using anion exchange resins following acid dissolution.[4]

- Filament Loading: The purified **thorium**, in a nitrate form, is loaded onto a source filament, often with a layer of colloidal graphite.[4]
- Ionization and Acceleration: The filament is heated, causing the **thorium** to ionize. The resulting positive ions are then accelerated by an electric field.[4]
- Mass Separation: The ion beam passes through a strong magnetic field, which deflects the ions based on their mass-to-charge ratio, thus separating the different isotopes.[4]
- Detection: The separated ion beams are collected by detectors (Faraday cups or an ion counter), allowing for the precise measurement of the isotopic ratios.[4]

ICP-MS is a versatile and sensitive technique for the rapid determination of **thorium** isotopes.

Methodology:

- Sample Introduction: The sample, typically in an acidic aqueous solution, is introduced into a high-temperature argon plasma.
- Ionization: The intense heat of the plasma atomizes and ionizes the **thorium** atoms.
- Ion Extraction and Focusing: The ions are extracted from the plasma and focused into a beam.
- Mass Analysis: The ion beam is directed into a mass spectrometer (e.g., a quadrupole or a multi-collector system) where the isotopes are separated based on their mass-to-charge ratio.
- Detection: An electron multiplier or Faraday cups detect the ions, providing a quantitative measure of each isotope. Modern ICP-MS/MS systems offer enhanced interference removal, leading to lower detection limits.[5]

Variations in Isotopic Composition

While the isotopic composition of **thorium** in most terrestrial materials is relatively constant, significant variations in the $^{230}\text{Th}/^{232}\text{Th}$ ratio are observed in different environments.

- **Terrestrial Materials:** In most rocks and soils, the ^{230}Th is in secular equilibrium with its parent, Uranium-238 (^{238}U).^[7] The $^{230}\text{Th}/^{232}\text{Th}$ ratio can, therefore, provide insights into geological processes and the uranium content of the material.
- **Marine Environments:** In the marine environment, the behavior of **thorium** isotopes is complex. ^{232}Th is primarily introduced from terrestrial sources through rivers and atmospheric dust.^[8] In contrast, ^{230}Th and ^{234}Th are continuously produced in situ from the decay of dissolved uranium isotopes (^{234}U and ^{238}U , respectively).^[8] Due to the particle-reactive nature of **thorium**, these isotopes are rapidly scavenged from the water column by sinking particles. This leads to a significant enrichment of ^{230}Th relative to ^{232}Th in deep-sea sediments and seawater, which is the basis for the reclassification of **thorium** as binuclidic.^[1] The disequilibrium between uranium and its **thorium** daughters is a powerful tool for studying oceanic processes such as particle settling rates and paleoceanographic changes.

Conclusion

The isotopic composition of naturally occurring **thorium**, while dominated by ^{232}Th , exhibits informative variations in the abundance of its minor isotopes, particularly ^{230}Th . The precise measurement of these isotopes, through techniques such as alpha spectrometry and mass spectrometry, provides valuable data for a wide range of scientific disciplines, including geology, oceanography, and environmental science. Understanding the experimental methodologies and the factors influencing isotopic variations is crucial for the accurate interpretation of **thorium** isotopic data in research and its potential applications in fields like drug development, where the behavior of actinides is of interest.

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